

# Technical Guide: Physicochemical Properties of 3-Bromo-6-methylimidazo[1,2-a]pyridine

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## Compound of Interest

**Compound Name:** 3-Bromo-6-methylimidazo[1,2-a]pyridine

**Cat. No.:** B1276476

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## Introduction

**3-Bromo-6-methylimidazo[1,2-a]pyridine** is a substituted heterocyclic compound belonging to the imidazopyridine class. This scaffold is of significant interest in medicinal chemistry due to its presence in a variety of biologically active molecules.<sup>[1][2]</sup> Imidazo[1,2-a]pyridine derivatives have shown a wide range of pharmacological activities, including anticancer, anti-ulcer, and kinase inhibition properties.<sup>[3][4][5]</sup> A thorough understanding of the physicochemical properties of novel derivatives such as **3-Bromo-6-methylimidazo[1,2-a]pyridine** is crucial for its application in drug design and development. This technical guide provides an overview of the available data, standard experimental protocols for determining key physical properties, and a logical workflow for its synthesis and potential applications.

## Data Presentation: Physical Properties

Precise experimental data for the melting and boiling points of **3-Bromo-6-methylimidazo[1,2-a]pyridine** (CAS 866135-71-9) are not readily available in the public domain.<sup>[6]</sup> For the purpose of comparison, the properties of the parent compound, 3-Bromoimidazo[1,2-a]pyridine, are provided below. The addition of a methyl group is expected to have a minor influence on these values.<sup>[7]</sup>

Compound	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Melting Point (°C)	Boiling Point (°C)
3-Bromo-6-methylimidazo[1,2-a]pyridine	866135-71-9	C <sub>8</sub> H <sub>7</sub> BrN <sub>2</sub>	211.06	Data not available	Data not available
3-Bromoimidazo[1,2-a]pyridine	4926-47-0	C <sub>7</sub> H <sub>5</sub> BrN <sub>2</sub>	197.03	90-95	Data not available

## Experimental Protocols

The following are detailed, generalized methodologies for the determination of the melting and boiling points of a solid organic compound like **3-Bromo-6-methylimidazo[1,2-a]pyridine**.

### Melting Point Determination (Capillary Method)[8][9]

This method is based on visually observing the temperature at which a small, powdered sample of the compound transitions from a solid to a liquid state.

#### Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula
- Thermometer (calibrated)

#### Procedure:

- Sample Preparation: Ensure the sample is completely dry and finely powdered. If necessary, grind the crystalline sample using a mortar and pestle.
- Capillary Tube Loading: Pack the dry, powdered sample into the open end of a capillary tube to a height of 2-3 mm. This can be achieved by tapping the sealed end of the tube on a hard surface to compact the sample.<sup>[8]</sup>
- Apparatus Setup: Place the loaded capillary tube into the heating block of the melting point apparatus.
- Heating:
  - For an unknown compound, a preliminary rapid heating is performed to determine an approximate melting range.
  - For a more precise measurement, a second sample is heated slowly, at a rate of 1-2 °C per minute, as the temperature approaches the approximate melting point.
- Observation and Recording: The melting range is recorded from the temperature at which the first droplet of liquid is observed to the temperature at which the entire sample has completely melted into a clear liquid. A sharp melting range (typically 0.5-2 °C) is indicative of a pure compound.<sup>[9]</sup>

## Boiling Point Determination (Micro-reflux or Thiele Tube Method)<sup>[12][13]</sup>

For small quantities of a substance, the boiling point can be determined by observing the temperature at which the vapor pressure of the liquid equals the atmospheric pressure.

Apparatus:

- Thiele tube or a micro-reflux setup with a condenser
- Heating mantle or oil bath
- Small test tube

- Capillary tube (sealed at one end)
- Thermometer (calibrated)
- Boiling chips (for micro-reflux)

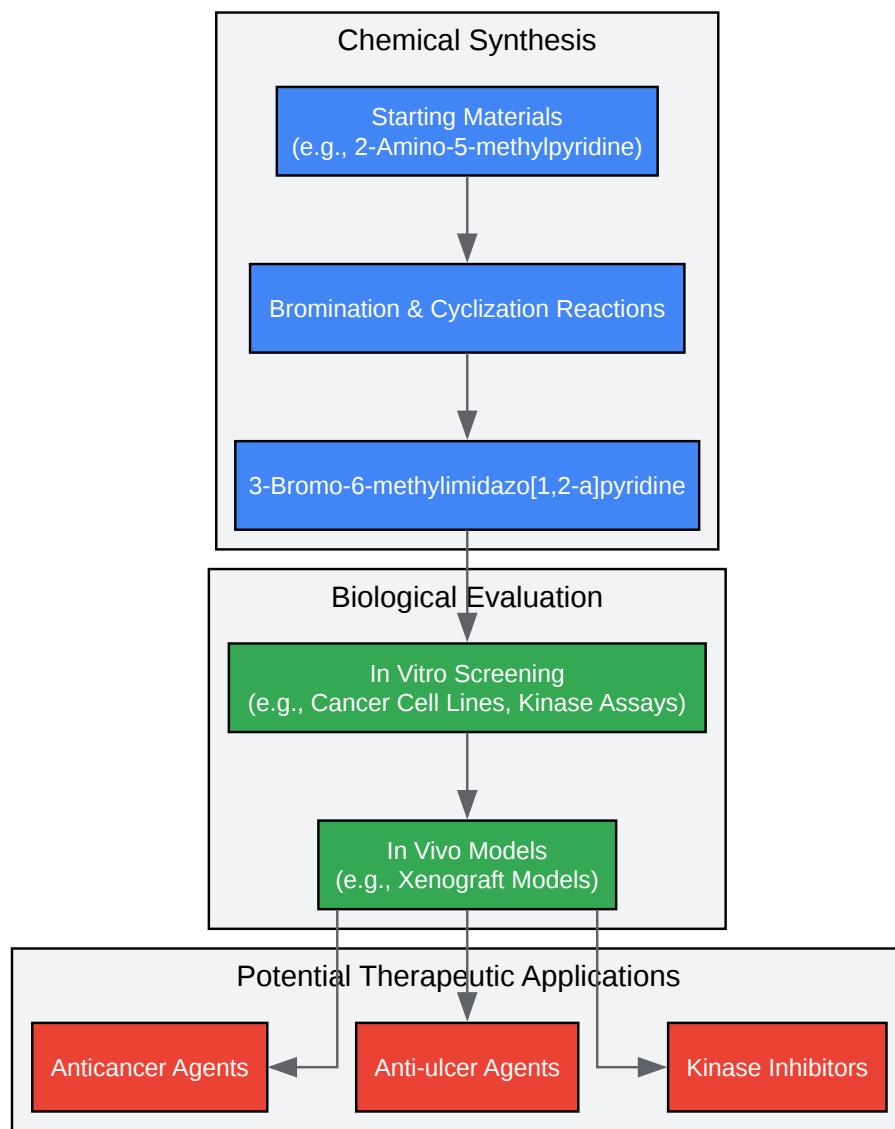
Procedure (Thiele Tube Method):

- Sample Preparation: Place a small amount (0.5-1 mL) of the liquid sample into a small test tube.
- Capillary Inversion: Place a capillary tube, with the sealed end pointing upwards, into the test tube containing the sample.
- Apparatus Setup: Attach the test tube to a thermometer and place the assembly into the Thiele tube containing a high-boiling point oil (e.g., mineral oil). The sample should be level with the upper arm of the Thiele tube.
- Heating: Gently heat the side arm of the Thiele tube. As the temperature increases, a stream of bubbles will emerge from the open end of the inverted capillary tube.
- Observation and Recording: Continue heating until a steady stream of bubbles is observed. Then, remove the heat source. The boiling point is the temperature at which the bubbling ceases and the liquid just begins to be drawn back into the capillary tube.[\[10\]](#)

## Logical Workflow: Synthesis and Potential Applications

While specific signaling pathways involving **3-Bromo-6-methylimidazo[1,2-a]pyridine** are not yet documented, the broader class of bromo-substituted imidazo[1,2-a]pyridines has been synthesized and investigated for various biological activities. The following diagram illustrates a logical workflow from the chemical synthesis of these compounds to their potential therapeutic applications.

## Logical Workflow: Synthesis to Application of Bromo-Imidazo[1,2-a]Pyridines

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